

# Product Identification and Properties

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## Compound Focus: ON 146040

CAS No.: 1404231-34-0

Cat. No.: S002830

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The table below summarizes the key identification and structural information for **ON 146040**:

Property	Description
CAS Number	1404231-34-0 [1] [2]
Molecular Formula	C <sub>24</sub> H <sub>23</sub> N <sub>7</sub> O <sub>3</sub> S [1] [2]
Molecular Weight	489.55 g/mol [1]
Purity	≥98% [1]
Synonyms	ON-146040, ON146040 [2]
Description	A dual PI3K and BCR-ABL inhibitor that targets the STAT3 and STAT5 pathways [1].

## Hazards and Safety Information

The Safety Data Sheet (SDS) classifies **ON 146040** with specific hazards that must be addressed in the laboratory [2].

Hazard Classification	Hazard Statements
Acute Toxicity (Oral, Category 4)	H302: Harmful if swallowed [2].
Acute Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long-lasting effects [2].
Chronic Aquatic Toxicity (Category 1)	

## Safe Handling and Storage

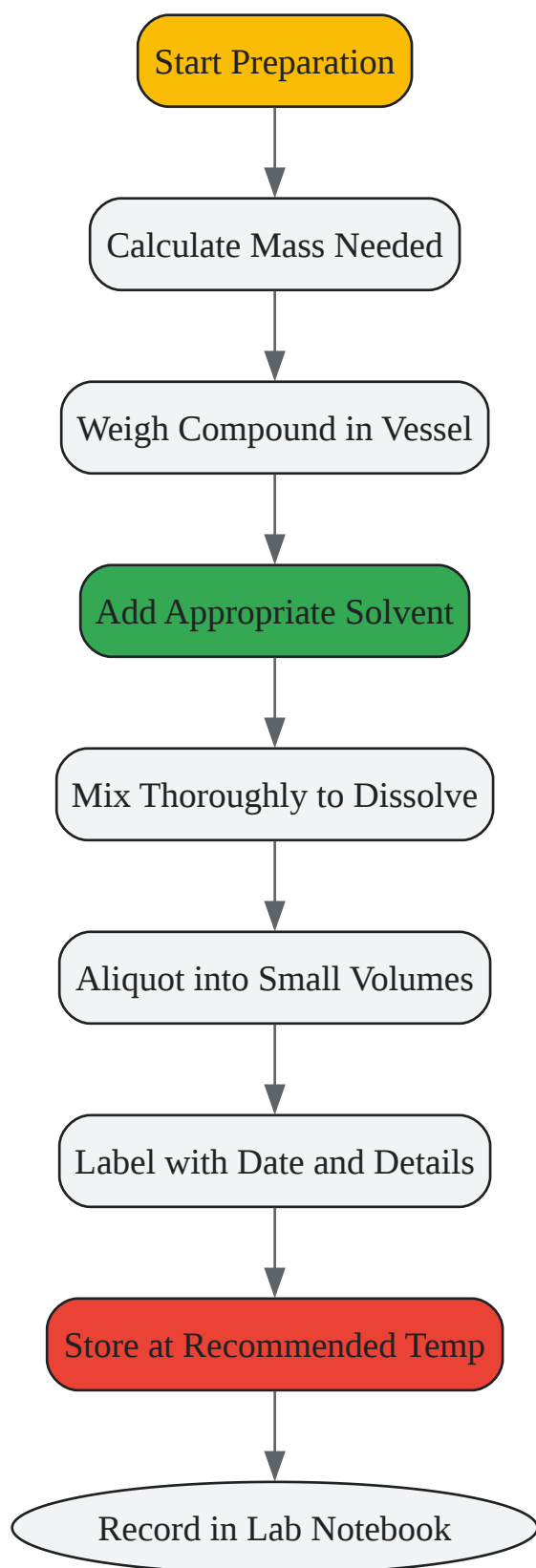
Adherence to the following safety precautions is essential when handling **ON 146040** [2]:

- **Personal Protective Equipment (PPE):** Wear safety goggles, protective gloves, and suitable impervious clothing. Use a suitable respirator to avoid inhaling dust or aerosols.
- **Engineering Controls:** Work only in areas with appropriate exhaust ventilation. Ensure accessible safety showers and eye-wash stations are nearby.
- **Safe Handling Practices:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where the chemical is handled. Avoid dust formation.
- **Storage Conditions:** Keep the container tightly sealed in a cool, well-ventilated area. Store away from direct sunlight and ignition sources. For long-term stability, store at **-20°C** (powder) or **-80°C** (if in solvent) [2].
- **Environmental Precautions:** Prevent release into the environment. Avoid product contact with drains, water courses, or soil.

## General Guidance on Stock Solution Preparation

The search results do not contain specific solvent, concentration, or step-by-step preparation protocols for **ON 146040**. The following guidance is based on standard laboratory practice for preparing stock solutions of research compounds.

- **Solvent Selection:** The choice of solvent is critical and depends on the compound's solubility and the planned assays. Common solvents include **Dimethyl Sulfoxide (DMSO)**, ethanol, or methanol. For cell-based assays, sterile DMSO is frequently used.
- **Concentration:** A typical stock solution concentration for in vitro studies is in the millimolar (mM) range (e.g., 10-100 mM).
- **Preparation Workflow:** The following diagram outlines the general workflow for preparing and storing a stock solution.



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## Suggestions for Finding Detailed Protocols

To obtain the specific information needed for your research, consider the following approaches:

- **Contact Suppliers Directly:** The most reliable method is to contact the manufacturers or suppliers of **ON 146040**, such as **Bioquote Ltd** or **DC Chemicals** [1] [2]. They can often provide technical data sheets with recommended solvents, solubility data, and storage conditions.
- **Consult Scientific Literature:** Search specialized databases like PubMed or Scopus for research articles that use **ON 146040**. The "Materials and Methods" sections of these papers frequently detail how stock solutions were prepared.
- **Refer to General Laboratory Manuals:** Standard reference texts, such as "Lab Ref" or "The ELISA Guidebook," offer general protocols for solution preparation that can be adapted.

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## References

1. ON 146040 [bioquote.com]
2. ON 146040|1404231-34-0|MSDS [dcchemicals.com]

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